

Hydroxyethyl Disulfide: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxyethyl disulfide

Cat. No.: B168008

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Introduction

Hydroxyethyl disulfide, also known as 2,2'-dithiodiethanol, is an organosulfur compound with the chemical formula $C_4H_{10}O_2S_2$.^[1] It is characterized by a disulfide bond (-S-S-) linking two hydroxyethyl groups. This compound typically presents as a colorless to pale yellow viscous liquid with a distinctive odor.^[1] Its unique chemical structure, particularly the presence of a reducible disulfide bond, has made it a compound of significant interest in various fields of research and development, most notably in material science and the pharmaceutical industry. For drug development professionals, the redox-responsive nature of the disulfide bridge offers a powerful tool for creating targeted and controlled-release drug delivery systems. This guide provides an in-depth overview of the properties, synthesis, and applications of **hydroxyethyl disulfide**, with a focus on its relevance to researchers and scientists.

Physicochemical Properties

A summary of the key physicochemical properties of **hydroxyethyl disulfide** is presented in the table below. This data is crucial for its application in experimental settings and for the development of new materials and formulations.

Property	Value	Source
Molecular Formula	C4H10O2S2	[1]
Molecular Weight	154.25 g/mol	
CAS Number	1892-29-1	[1]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	25-27 °C	
Boiling Point	158-163 °C at 3.5 mmHg	
Density	1.261 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.57	
Solubility	Soluble in water, ethanol, acetone, and ether.	

Synthesis of Hydroxyethyl Disulfide

Hydroxyethyl disulfide can be synthesized through the oxidation of 2-mercaptoethanol. A common laboratory-scale protocol involves the use of hydrogen peroxide as the oxidizing agent.

Experimental Protocol: Synthesis from 2-Mercaptoethanol

This protocol details the synthesis of bis(2-hydroxyethyl) disulfide from 2-mercaptoethanol.

Materials:

- 2-Mercaptoethanol
- Ethyl acetate
- Sodium iodide (NaI)
- Hydrogen peroxide (H₂O₂, 30%)

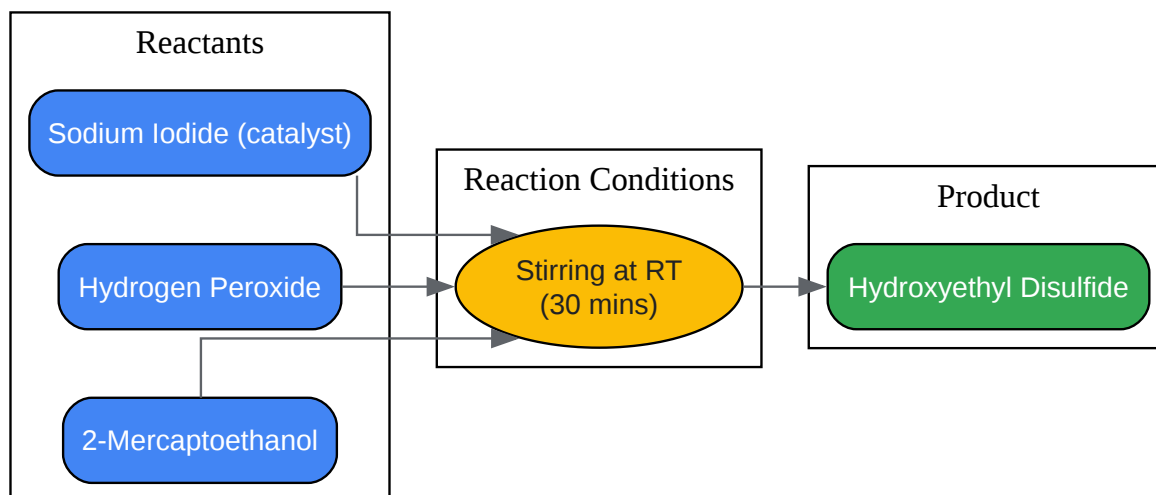
- Saturated sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- 50 mL round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Eluent: n-hexane:ethyl acetate (30:70 v/v)

Procedure:

- To a 50 mL round-bottom flask, add 2-mercaptoethanol (1 mmol), ethyl acetate (5 mL), and NaI (0.01 mmol).
- While stirring, add 30% hydrogen peroxide (1 mmol) to the mixture.
- Continue stirring the reaction mixture at room temperature for approximately 30 minutes.
- After 30 minutes, quench the reaction by adding a saturated solution of $\text{Na}_2\text{S}_2\text{O}_3$ (15 mL).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 30 mL).
- Combine the organic phases and wash with brine (50 mL).
- Dry the organic layer over anhydrous MgSO_4 .
- Filter the mixture to remove the drying agent and concentrate the filtrate using a rotary evaporator.

- Purify the resulting residue by silica gel column chromatography using a 30:70 (v/v) mixture of n-hexane and ethyl acetate as the eluent to obtain pure bis(2-hydroxyethyl) disulfide.[2]

An alternative approach involves the electrocatalytic synthesis from substituted oxirane and sodium bromide, which is presented as a more environmentally friendly method.[3]



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Synthesis of **Hydroxyethyl Disulfide** from 2-Mercaptoethanol.

Applications in Research and Drug Development

Hydroxyethyl disulfide serves as a versatile molecule with a range of applications stemming from its core chemical features.

Material Science and Polymer Chemistry

In material science, **hydroxyethyl disulfide** is utilized as a precursor for forming self-assembled monolayers (SAMs) on gold surfaces, which have applications in corrosion protection and sensors. It also functions as a crosslinking agent in the production of polymers and as a chain extender in the synthesis of materials like waterborne self-healing polyurethane for leather coatings.

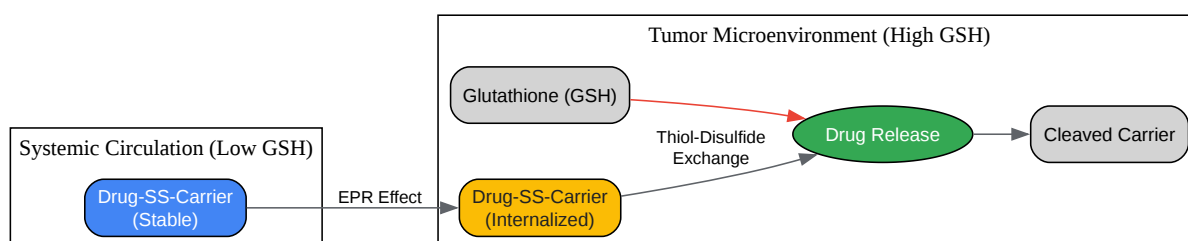
Redox-Responsive Drug Delivery Systems

A significant application of **hydroxyethyl disulfide** in the biomedical field is its use as a building block for redox-responsive drug delivery systems.[4] The disulfide bond is relatively stable in the bloodstream but can be readily cleaved in the reducing environment inside cells, particularly cancer cells, which have a significantly higher concentration of glutathione (GSH). [5] This differential stability allows for the targeted release of therapeutic agents at the site of action, minimizing systemic toxicity.[5][6]

Hydroxyethyl disulfide can be incorporated into various drug delivery platforms, including:

- **Prodrugs:** Where a drug is chemically linked via a disulfide bond to another molecule, rendering it inactive until the bond is cleaved.
- **Polymer Micelles:** Self-assembling nanostructures where the disulfide linkage can be part of the polymer backbone or a crosslinker, leading to the disassembly of the micelle and drug release in a reducing environment.[5]
- **Hydrogels:** Disulfide cross-linked hydrogels can be designed to degrade and release their payload in response to reducing agents like GSH.

The general mechanism involves the thiol-disulfide exchange reaction, where intracellular glutathione attacks the disulfide bond, leading to its cleavage and the release of the conjugated drug.



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Workflow of a Redox-Responsive Drug Delivery System.

Experimental Protocols Utilizing Disulfide Chemistry

The principle of thiol-disulfide exchange is central to many experimental protocols in biochemistry and drug development.

Protocol: In Vitro Drug Release from a Disulfide-Linked Nanocarrier

This protocol provides a general framework for assessing the redox-responsive release of a drug from a nanocarrier system that incorporates a disulfide linker derived from or analogous to **hydroxyethyl disulfide**.

Materials:

- Disulfide-linked drug-nanocarrier conjugate
- Phosphate-buffered saline (PBS), pH 7.4
- Reduced glutathione (GSH)
- Dialysis membrane with an appropriate molecular weight cut-off (MWCO)
- Shaking incubator or water bath at 37 °C
- Analytical instrument for drug quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Prepare a solution of the disulfide-linked drug-nanocarrier conjugate in PBS (pH 7.4).
- Transfer a known volume of the solution into a dialysis bag.
- Place the dialysis bag in a larger volume of PBS (release medium) with and without a physiologically relevant concentration of GSH (e.g., 10 mM to mimic the intracellular reducing environment). A control without GSH is essential.
- Incubate the setup at 37 °C with gentle shaking.

- At predetermined time intervals, withdraw an aliquot of the release medium and replace it with an equal volume of fresh medium to maintain sink conditions.
- Quantify the concentration of the released drug in the collected aliquots using a suitable analytical method.
- Calculate the cumulative percentage of drug release over time for both the GSH and control conditions. A significantly higher release rate in the presence of GSH indicates a redox-responsive release mechanism.

Safety and Handling

Hydroxyethyl disulfide is considered toxic if swallowed or in contact with skin and can cause serious eye irritation.[7] It may also cause an allergic skin reaction and may lead to organ damage through prolonged or repeated exposure.[7] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Hydroxyethyl disulfide is a valuable chemical entity with a growing portfolio of applications, particularly in the realm of advanced materials and pharmaceutical sciences. Its straightforward synthesis and, most importantly, the redox-sensitive nature of its disulfide bond, make it a key component in the design of intelligent drug delivery systems. For researchers and drug development professionals, understanding the chemistry and applications of **hydroxyethyl disulfide** and the broader field of thiol-disulfide exchange is crucial for innovating in areas such as targeted cancer therapy and controlled-release formulations.

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- To cite this document: BenchChem. [Hydroxyethyl Disulfide: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168008#hydroxyethyl-disulfide-molecular-weight]

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